

An In-depth Technical Guide on the Solubility and Stability of Benzyl Carbamate

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Compound of Interest

Compound Name: *Benzyl N-ethoxycarbonyliminocarbamate*

Cat. No.: *B149097*

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Disclaimer: Extensive searches of chemical databases and the scientific literature did not yield any information for a compound named "**Benzyl N-ethoxycarbonyliminocarbamate**." This suggests that the name is likely non-standard, refers to a hypothetical compound, or is a misnomer. This guide will instead provide a comprehensive overview of the solubility and stability of a closely related and well-characterized compound: Benzyl Carbamate. The information presented herein is intended for researchers, scientists, and drug development professionals.

Introduction to Benzyl Carbamate

Benzyl carbamate (Cbz-NH₂) is an organic compound with the chemical formula C₆H₅CH₂OC(O)NH₂.^[1] It is the ester of carbamic acid and benzyl alcohol and presents as a white solid.^{[1][2]} In organic synthesis, it is frequently utilized as a protected form of ammonia, particularly in the synthesis of primary amines.^[1] The benzyloxycarbonyl (Cbz or Z) group is a common amine-protecting group in peptide synthesis.^{[3][4]} Understanding the solubility and stability of this compound is crucial for its application in synthetic chemistry and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of Benzyl Carbamate is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₉ NO ₂	
Molecular Weight	151.16 g/mol	
Appearance	White to off-white solid/flakes	[3][5]
Melting Point	86-89 °C	[5]
Boiling Point	318.7 °C at 760 mmHg (estimated)	[5]
Density	~1.17-1.20 g/cm ³	[5][6]

Solubility Profile

Benzyl carbamate is described as being soluble in various organic solvents and moderately soluble in water.[1] The presence of the polar carbamate group allows for hydrogen bonding, contributing to its slight aqueous solubility, while the benzyl group imparts significant nonpolar character, leading to good solubility in organic media.

Quantitative Solubility Data

Solvent	Solubility	Temperature	Reference(s)
Water	Moderately soluble; 68.02 g/L	37 °C	[1][3]
Chloroform	Soluble	Not specified	[5][7]
Methanol	Soluble	Not specified	[5][7]
N,N-Dimethylformamide (DMF)	Soluble	Not specified	[7]
Dichloromethane (DCM)	Soluble	Not specified	[7]
Benzene	Moderately soluble	Not specified	[3][7]

Factors Influencing Solubility

- **Polarity:** The "like dissolves like" principle is applicable. Benzyl carbamate's solubility is highest in polar aprotic and protic organic solvents that can interact with both its polar carbamate moiety and nonpolar benzyl group.
- **Temperature:** Generally, the solubility of solid organic compounds in liquid solvents increases with temperature.
- **pH:** The carbamate group is largely neutral and does not have a readily ionizable proton, so its solubility is not expected to change significantly within a typical aqueous pH range.

Stability Profile

Carbamates are generally considered to be chemically and proteolytically stable functional groups, which is why they are often used as isosteres for amide bonds in drug design.^[2]^[8] Their stability is attributed to the resonance between the amide and ester functionalities.^[8]

General Stability Characteristics

- **Thermal Stability:** Benzyl carbamate is a solid with a relatively high melting point, indicating good thermal stability under standard conditions.
- **Hydrolytic Stability:** Carbamates are more stable to hydrolysis than esters but can be cleaved under strong acidic or basic conditions.^[2] The hydrolysis of N-monosubstituted carbamates under basic conditions can proceed through the formation of an isocyanate intermediate.^[8]
- **Photostability:** While no specific photostability studies for benzyl carbamate were found, aromatic compounds can be susceptible to degradation upon exposure to UV light. Photostability testing is recommended for formulations intended for light exposure.
- **Oxidative Stability:** The benzylic position can be susceptible to oxidation.^[9] However, the carbamate group itself is relatively stable to oxidation.

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

This is a standard method for determining the solubility of a compound in an aqueous medium.

- **Preparation:** Add an excess amount of benzyl carbamate to a known volume of purified water in a sealed vial.
- **Equilibration:** Agitate the vial at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the suspension to settle. If necessary, centrifuge or filter the sample to separate the undissolved solid from the saturated solution.
- **Quantification:** Withdraw a known volume of the clear supernatant. Analyze the concentration of benzyl carbamate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is reported in units such as mg/mL or mol/L.

Stability Testing Protocol (ICH Guideline Approach)

Stability studies are essential to determine the shelf-life of a substance and identify potential degradation products.[\[10\]](#)[\[11\]](#)

- **Sample Preparation:** Prepare samples of benzyl carbamate, both as a solid and in relevant solutions.
- **Storage Conditions:** Store the samples in controlled environmental chambers under various conditions as per ICH guidelines (e.g., long-term at 25°C/60% RH and accelerated at 40°C/75% RH).[\[12\]](#)
- **Time Points:** Pull samples for analysis at predetermined time points (e.g., 0, 3, 6, 9, 12, 24 months).[\[12\]](#)
- **Analysis:** Analyze the samples using a stability-indicating analytical method (typically HPLC) to quantify the amount of benzyl carbamate remaining and to detect and quantify any

degradation products.

- **Forced Degradation:** To understand potential degradation pathways, subject the compound to stress conditions such as strong acid (e.g., 0.1 M HCl), strong base (e.g., 0.1 M NaOH), oxidation (e.g., 3% H₂O₂), heat, and light.^[13]

Visualizations

Caption: Workflow for determining compound solubility.

Caption: Overview of a typical stability testing program.

Conclusion

Benzyl carbamate is a stable solid with moderate solubility in water and good solubility in a range of organic solvents. Its stability profile is characteristic of carbamates, showing resilience to hydrolysis under neutral conditions but susceptibility to degradation under harsh acidic or basic conditions. The provided experimental protocols offer a framework for researchers to conduct their own detailed investigations into the solubility and stability of benzyl carbamate and related compounds in specific formulations and environments.

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